

# Dichlorvos application in stored product pest management research

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## Application Notes: Dichlorvos in Stored Product Pest Management

### 1. Introduction

Dichlorvos (DDVP), an organophosphate insecticide, has been utilized since 1961 for the control of insect pests in various settings, including stored products.<sup>[1]</sup> It is known for its rapid knockdown effect and functions as a contact, stomach, and respiratory poison.<sup>[2][3]</sup> Dichlorvos is effective against a wide range of stored-product pests such as weevils, beetles, and moths that infest grains like wheat, rice, and corn.<sup>[4]</sup> Its high volatility allows it to penetrate grain masses and enclosed spaces, making it suitable for fumigation and space treatments.<sup>[4]</sup>

### 2. Mechanism of Action

Dichlorvos belongs to the organophosphate class of pesticides.<sup>[4]</sup> Its primary mode of action is the inhibition of the enzyme acetylcholinesterase (AChE), which is crucial for the proper functioning of the insect nervous system.<sup>[2][4]</sup> By inhibiting AChE, Dichlorvos causes an accumulation of the neurotransmitter acetylcholine at the nerve synapse. This leads to continuous nerve stimulation, resulting in muscle spasms, paralysis, and ultimately, the death of the insect, often within minutes to hours of exposure.<sup>[4]</sup>

### 3. Formulations and Application Methods

Dichlorvos is available in several formulations, including emulsifiable concentrates (EC), aerosols, and slow-release impregnated resin strips.[2][3] This versatility allows for various application methods tailored to different storage situations:

- **Direct Spray/Admixture:** EC formulations can be diluted with water and sprayed directly onto grain as it is being moved or augured into storage.[5][6][7] This method provides initial disinfestation.
- **Surface Spraying:** Applied to the top surface of bulk-stored grain to prevent infestations, particularly from moth pests.[5][6]
- **Fumigation/Space Treatment:** Due to its vapor action, Dichlorvos is highly effective for treating enclosed spaces like silos, warehouses, and mills.[5] It can be applied as a fog or aerosol to control exposed adult insects.[8][9]
- **Slow-Release Strips:** Resin strips impregnated with Dichlorvos are used for long-term control in enclosed spaces, where the active ingredient slowly vaporizes to maintain a low concentration in the air.[1][10] However, this method is generally more effective against flying insects like flies and mosquitoes than against stored-product pests deep within commodities.[10]

#### 4. Efficacy and Limitations

Dichlorvos provides rapid knockdown of insect pests but has limited residual activity.[9] Its effectiveness can be influenced by factors such as temperature, humidity, and the moisture content of the stored commodity.[7][11] While effective for disinfestation, it does not offer long-term protection, and re-infestation can occur once the vapor dissipates.[6]

A significant challenge in the use of Dichlorvos is the development of insecticide resistance in many stored-product pest populations.[12][13][14] Species of stored-product insects have been found to be resistant to Dichlorvos and other organophosphates, which can lead to control failures.[12][13]

#### 5. Residues in Stored Products

Dichlorvos residues degrade relatively quickly, a process accelerated by washing and cooking.[15] The rate of degradation is dependent on the moisture content of the grain and the storage

temperature.[11] Residues in treated commodities like flour, cornmeal, and rice typically dissipate to undetectable levels within 30 days of application.[8] Regulatory bodies have established Maximum Residue Limits (MRLs) for Dichlorvos in various commodities to ensure food safety.[15][16] For example, the Codex Alimentarius Commission set an MRL of 2 mg/kg for cereal grains.[15]

## Data Presentation

Table 1: Efficacy of Dichlorvos Against Key Stored Product Pests

Target Pest	Application Method/Rate	Exposure Time	Mortality Rate (%)	Commodity	Reference
Cigarette Beetle (Lasioderma serricorne)	Aerosol (42.8 $\mu$ g/liter)	Not specified	"Excellent control"	Warehouse space	[8]
Red Flour Beetle (Tribolium castaneum)	Aerosol (42.8 $\mu$ g/liter)	Not specified	"Excellent control"	Warehouse space	[8]
Almond Moth (Cadra cautella)	Aerosol (42.8 $\mu$ g/liter)	Not specified	"Excellent control"	Warehouse space	[8]
Rice Weevil (Sitophilus oryzae)	Direct Spray (15-20 ppm)	Not specified	"Nearly complete control"	Rough Rice	[7]
Saw-toothed Grain Beetle (Oryzaephilus surinamensis)	Vapor from strip	24 hours	~95-100%	Experimental Chamber	[17][18]
Lesser Grain Borer (Rhyzopertha dominica)	Vapor from strip	24 hours	~20-40%	Experimental Chamber	[17][18]

Table 2: Dichlorvos Residue Levels in Stored Cereal Grains

Commodity	Application Rate	Time After Treatment	Residue Level (mg/kg)	Reference
Wheat	6 g ai/t	7 days	0.7 - 4.1	<a href="#">[11]</a>
Wheat	12 g ai/t	4 weeks	1.4 - 2.2	<a href="#">[11]</a>
Paddy Rice	6 g ai/t	7 days	2.9	<a href="#">[11]</a>
Paddy Rice	12 g ai/t	28 days	1.9 - 5.2	<a href="#">[11]</a>
Rough Rice	15 ppm	24 hours	7.3	<a href="#">[7]</a>
Rough Rice	15 ppm	30 days	0.87	<a href="#">[7]</a>
Milled Rice	15 ppm (on rough rice)	30 days	0.02	<a href="#">[7]</a>
Wheat Flour	Weekly space treatment (53 g/1000 m <sup>3</sup> )	After 16 applications	0.1	<a href="#">[11]</a>

Table 3: Recommended Application Rates for Dichlorvos

Application Type	Target	Rate	Remarks	Reference
Grain & Stored Product Protection	Weevils, beetles, moths, mites	500-800 ml/ha	Applied via fogging or spray in warehouses/silos . Seal and ventilate for 48-72 hours.	
Direct Application to Grain	Lesser grain borer	10.5 mL of 1.14 kg/L formulation per tonne	Dilute in 1L of water. A 28-day withholding period applies due to resistance.	[6]
Grain Surface Treatment	Moths	4.4 mL of 1.14 kg/L formulation per 20m <sup>2</sup>	Dilute in 1L of water and apply to the grain surface. A 7-day withholding period applies.	[6]
Fumigation of Grain Storage	General stored product pests	33 mg/m <sup>3</sup>	For treating empty bins and small on-farm silos.	[5]

## Experimental Protocols

### Protocol 1: Bioassay for Dichlorvos Efficacy (Dry Film Method)

This protocol is adapted from standard bioassay techniques for determining the toxicity of an insecticide to stored product insects.[19][20][21]

- Objective: To determine the concentration-mortality response of a target stored product insect species to Dichlorvos.

- Materials:
  - Technical grade Dichlorvos
  - Acetone or other suitable volatile solvent
  - Glass petri dishes (9 cm diameter) or 20 ml glass vials
  - Micropipettes
  - Ventilated rearing containers
  - Adult insects of a known susceptible strain (e.g., *Tribolium castaneum*), 1-2 weeks old
  - Incubator set to  $28 \pm 1^{\circ}\text{C}$  and 70% RH
  - Fluon (to prevent insects from escaping)
- Procedure:
  - Preparation of Insecticide Solutions: Prepare a stock solution of Dichlorvos in acetone. From this stock, create a series of five to seven serial dilutions to obtain a range of concentrations expected to cause between 10% and 90% mortality. A control solution of pure acetone should also be prepared.
  - Coating the Vials/Dishes: Pipette 0.5 ml of each Dichlorvos dilution (and the acetone control) into a separate glass vial or petri dish.[\[19\]](#) Roll and tilt the container to ensure the inner surface is coated uniformly.[\[19\]](#)[\[20\]](#)
  - Solvent Evaporation: Place the treated containers in a fume hood and allow the acetone to evaporate completely, leaving a dry film of the insecticide on the surface. This may take 1-2 hours.
  - Insect Exposure: Introduce 20-30 adult insects into each treated and control container.
  - Incubation: Place the containers in an incubator at optimal conditions (e.g.,  $28^{\circ}\text{C}$  and 70% RH) for a predetermined exposure period, typically 24 hours.[\[19\]](#)[\[22\]](#)

- Mortality Assessment: After the exposure period, count the number of dead or moribund insects in each container. An insect is considered moribund if it is incapable of coordinated movement when gently prodded.
- Data Analysis: Correct the mortality data for control mortality using Abbott's formula. Perform a probit analysis to calculate the  $LC_{50}$  (lethal concentration to kill 50% of the population) and other relevant toxicological parameters.

#### Protocol 2: Residue Analysis in Stored Grain (Gas-Liquid Chromatography)

This protocol is based on the methodology for determining Dichlorvos residues in wheat grain. [\[23\]](#)

- Objective: To quantify the amount of Dichlorvos residue in a stored grain sample.
- Materials:
  - Grain sample (e.g., wheat)
  - Methanol, high purity
  - Activated charcoal
  - Anhydrous sodium sulfate
  - Gas chromatograph (GC) equipped with a phosphorus-sensitive detector (e.g., FPD or NPD)
  - Appropriate GC columns (e.g., Apiezon L)[\[23\]](#)
  - Homogenizer/blender
  - Rotary evaporator
  - Analytical standards of Dichlorvos
- Procedure:



- Sample Preparation: Take a representative sample of grain (e.g., 50g) and grind it to a fine powder.
- Extraction: Transfer the ground sample to a flask and add 100 ml of methanol. Shake vigorously for 60 minutes to extract the Dichlorvos residues. Filter the extract.[23]
- Clean-up (if required): For samples with interfering co-extractives, a clean-up step is necessary. Pass the methanol extract through a chromatography column packed with activated charcoal. Elute the Dichlorvos from the column with additional methanol.[23]
- Concentration: Concentrate the cleaned-up extract to a small volume (e.g., 1-2 ml) using a rotary evaporator at a temperature below 40°C.
- GC Analysis: Inject a known volume (e.g., 1-5 µl) of the concentrated extract into the GC. The GC is operated under pre-determined conditions (injector temperature, oven temperature program, carrier gas flow rate) optimized for Dichlorvos analysis.
- Quantification: Prepare a calibration curve using analytical standards of Dichlorvos of known concentrations. Compare the peak area of the Dichlorvos in the sample chromatogram to the calibration curve to determine the residue concentration in the sample. Express the final result in mg/kg.

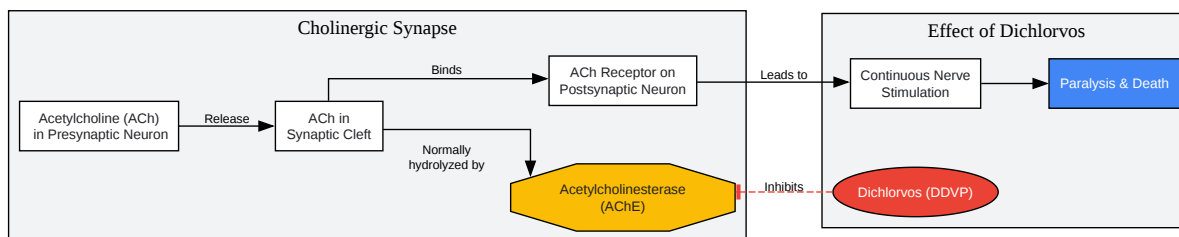
### Protocol 3: Fumigation Efficacy Bioassay in a Sealed Chamber

This protocol describes a method to test the efficacy of Dichlorvos as a fumigant against stored product pests.[20]

- Objective: To evaluate the mortality of stored product insects when exposed to Dichlorvos vapor in a sealed environment.
- Materials:
  - Airtight fumigation chamber (e.g., a glass desiccator or a small sealed container)
  - Liquid Dichlorvos formulation (EC)
  - Small cages or vials with mesh lids to hold insects

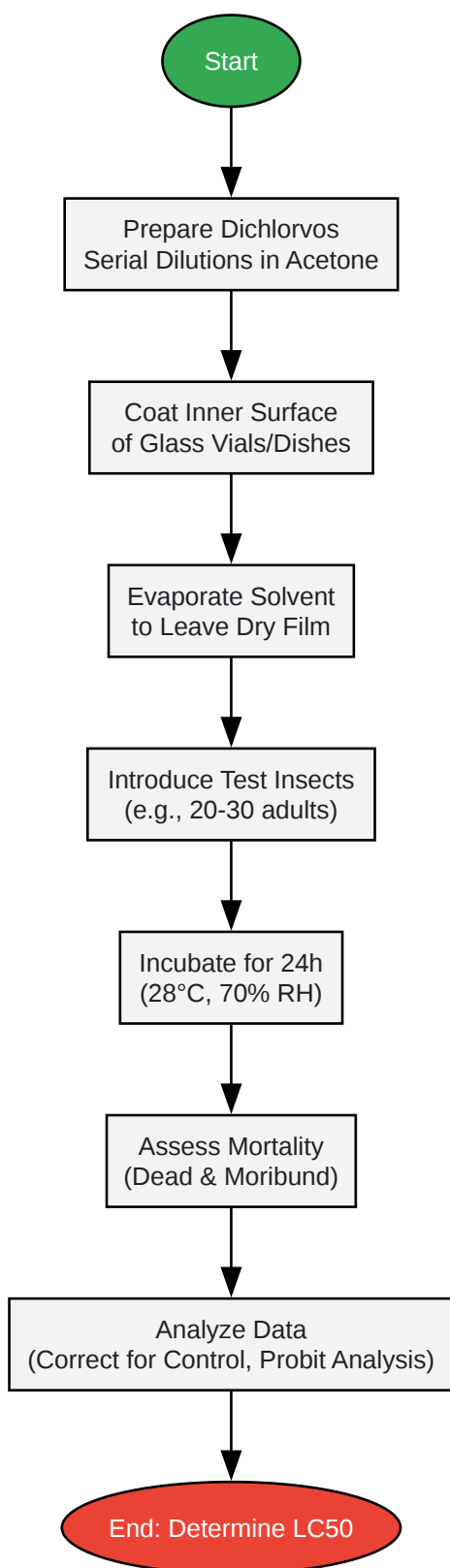
- Adult insects of the target species
- Microsyringe
- Small fan for air circulation (optional)
- Incubator
- Procedure:
  - Insect Preparation: Place a known number of adult insects (e.g., 25) into each small cage. Prepare multiple cages for each concentration and for the control.
  - Chamber Setup: Place the insect cages inside the fumigation chamber. Position them to ensure good air circulation.
  - Fumigant Application: Calculate the volume of the chamber. Using a microsyringe, introduce the required amount of liquid Dichlorvos onto a small piece of filter paper inside the chamber to achieve the target concentration (e.g., in mg/m<sup>3</sup>). Do not apply directly to the insects. For the control chamber, use a filter paper with no insecticide.
  - Sealing and Exposure: Immediately seal the chamber. If available, a small internal fan can be run for a few minutes to ensure even distribution of the vapor. Maintain the chamber at a constant temperature (e.g., 25°C) for the desired exposure period (e.g., 6, 12, or 24 hours).
  - Aeration and Recovery: After the exposure period, open the chamber in a well-ventilated area or fume hood to vent the fumigant. Remove the insect cages.
  - Mortality Assessment: Transfer the insects to clean containers with a small amount of food. Keep them in an incubator under optimal conditions. Assess mortality after a 24-hour recovery period.
  - Data Analysis: Calculate the percentage mortality for each Dichlorvos concentration, correcting for any mortality in the control group using Abbott's formula.

## Visualizations



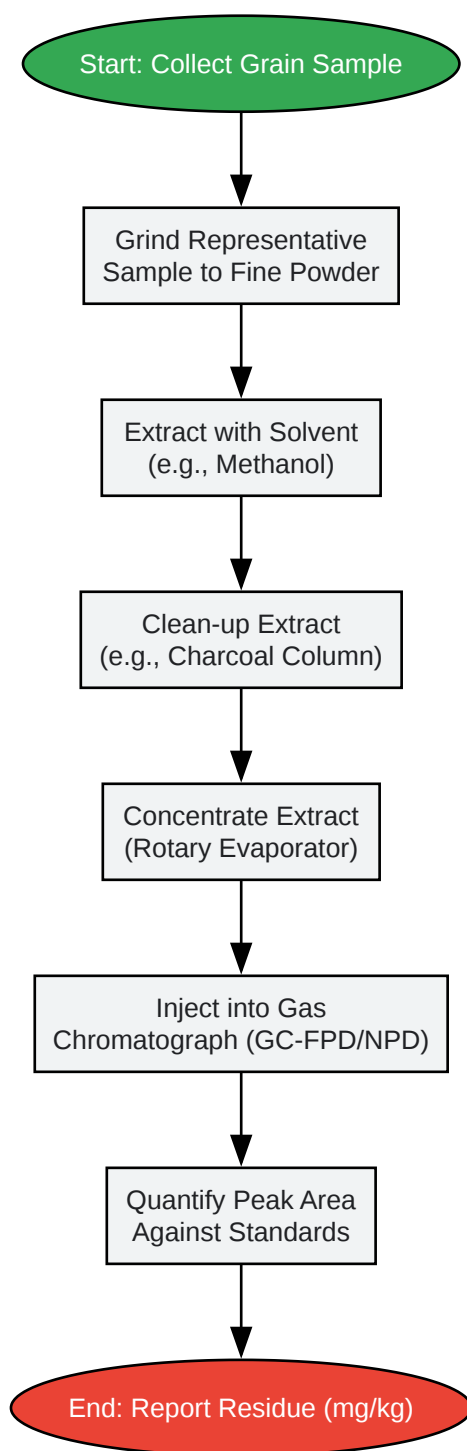
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Caption: Dichlorvos inhibits the AChE enzyme, causing paralysis.



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Caption: Workflow for a Dichlorvos contact bioassay.



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Caption: Workflow for Dichlorvos residue analysis in grain.

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